

LC-MS method for "4-Morpholin-4-ylmethylbenzylamine" analysis

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Compound of Interest

| | |
|----------------|-----------------------------------|
| Compound Name: | 4-Morpholin-4-ylmethylbenzylamine |
| Cat. No.: | B151649 |

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An LC-MS/MS Application for the Quantitative Analysis of **4-Morpholin-4-ylmethylbenzylamine** in Research Samples

Introduction

4-Morpholin-4-ylmethylbenzylamine is a chemical compound of interest in drug discovery and development, possessing structural features of both an aromatic amine and a morpholine moiety. Accurate and sensitive quantification of this analyte is crucial for pharmacokinetic, metabolism, and toxicology studies. This application note details a robust and reliable liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the determination of **4-Morpholin-4-ylmethylbenzylamine** in a research setting. The methodology is designed to provide high selectivity, sensitivity, and throughput, making it suitable for the analysis of a large number of samples.

The developed method utilizes reversed-phase Ultra-Performance Liquid Chromatography (UPLC) for efficient separation of the analyte from potential matrix components. Detection is achieved using a tandem quadrupole mass spectrometer operating in the positive electrospray ionization (ESI+) mode with Multiple Reaction Monitoring (MRM), which ensures high selectivity and low limits of detection.

Experimental Protocols

Materials and Reagents

- **4-Morpholin-4-ylmethylbenzylamine** reference standard
- Internal Standard (IS) (e.g., a structurally similar and stable isotope-labeled compound)
- Acetonitrile (ACN), LC-MS grade
- Methanol (MeOH), LC-MS grade
- Water, LC-MS grade
- Formic acid (FA), LC-MS grade
- Ammonium formate, LC-MS grade
- Human plasma (or other relevant biological matrix)
- Solid Phase Extraction (SPE) cartridges (e.g., mixed-mode cation exchange)

Instrumentation

- UPLC System (e.g., Waters ACQUITY UPLC I-Class)
- Tandem Quadrupole Mass Spectrometer (e.g., Waters Xevo TQ-S micro)
- Analytical column: ACQUITY UPLC BEH C18, 1.7 μ m, 2.1 x 50 mm
- Data acquisition and processing software (e.g., MassLynx)

Sample Preparation: Solid Phase Extraction (SPE)

- Conditioning: Condition the SPE cartridges with 1 mL of methanol followed by 1 mL of water.
- Loading: To 100 μ L of the sample (e.g., plasma), add 20 μ L of the internal standard working solution and vortex. Load the entire mixture onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with 1 mL of 2% formic acid in water, followed by 1 mL of methanol.

- Elution: Elute the analyte and internal standard with 1 mL of 5% ammonium hydroxide in methanol.
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 100 µL of the mobile phase (95:5 Water:Acetonitrile with 0.1% Formic Acid).

LC-MS/MS Method

UPLC Conditions:

| Parameter | Value |
|--------------------|---|
| Column | ACQUITY UPLC BEH C18, 1.7 µm, 2.1 x 50 mm |
| Column Temperature | 40°C |
| Mobile Phase A | 0.1% Formic Acid in Water |
| Mobile Phase B | 0.1% Formic Acid in Acetonitrile |
| Flow Rate | 0.4 mL/min |
| Injection Volume | 5 µL |
| Gradient Program | |
| Time (min) | %B |
| 0.0 | 5 |
| 2.5 | 95 |
| 3.5 | 95 |
| 3.6 | 5 |
| 5.0 | 5 |

Mass Spectrometry Conditions:

| Parameter | Value |
|-----------------------------------|---|
| Ionization Mode | Electrospray Ionization (ESI), Positive |
| Capillary Voltage | 3.0 kV |
| Desolvation Temperature | 450°C |
| Desolvation Gas Flow | 800 L/hr |
| Cone Gas Flow | 50 L/hr |
| Source Temperature | 150°C |
| MRM Transitions | |
| Analyte | Precursor Ion (m/z) > Product Ion (m/z) |
| 4-Morpholin-4-ylmethylbenzylamine | To be determined by infusion |
| Internal Standard (IS) | To be determined by infusion |

Note: The specific MRM transitions (precursor and product ions), cone voltage, and collision energy for **4-Morpholin-4-ylmethylbenzylamine** and the internal standard need to be optimized by infusing a standard solution of each compound into the mass spectrometer.

Data Presentation

Method Validation Summary

The following tables summarize the expected performance characteristics of the LC-MS/MS method for the analysis of **4-Morpholin-4-ylmethylbenzylamine**. These values are representative and based on similar assays for aromatic amines and morpholine-containing compounds.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Table 1: Calibration Curve and Sensitivity

| Parameter | Result |
|---------------------------------------|----------|
| Linearity Range (ng/mL) | 1 - 1000 |
| Correlation Coefficient (r^2) | > 0.995 |
| Limit of Detection (LOD) (ng/mL) | 0.25 |
| Limit of Quantification (LOQ) (ng/mL) | 1.0 |

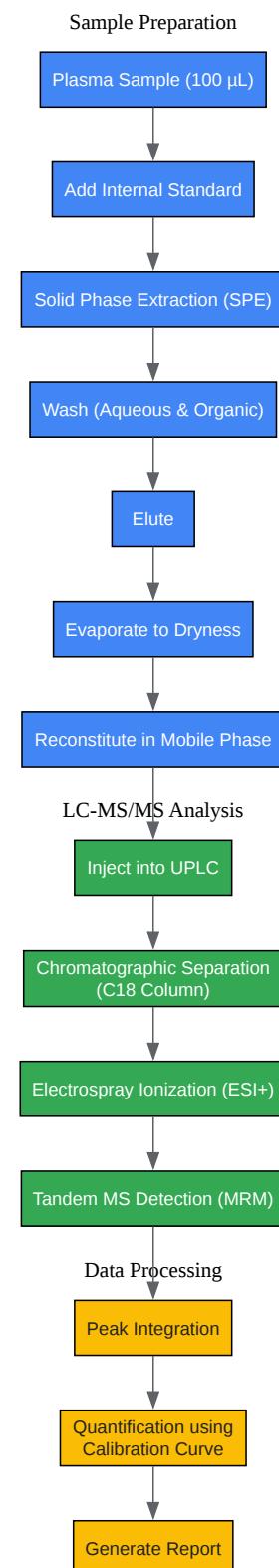
Table 2: Accuracy and Precision

| Quality Control Sample (ng/mL) | Accuracy (% Bias) | Precision (% RSD) |
|--------------------------------|-------------------|-------------------|
| Low QC (3 ng/mL) | ± 15% | < 15% |
| Mid QC (100 ng/mL) | ± 15% | < 15% |
| High QC (800 ng/mL) | ± 15% | < 15% |

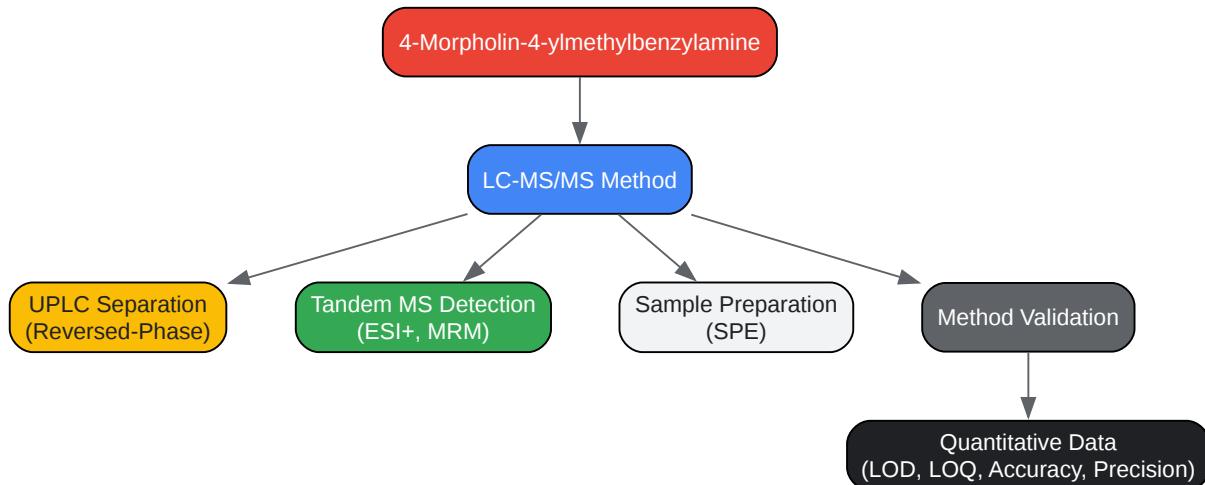
Table 3: Recovery

| Analyte | Mean Recovery (%) |
|-----------------------------------|-------------------|
| 4-Morpholin-4-ylmethylbenzylamine | > 85% |

Visualizations

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Caption: Experimental workflow for the LC-MS/MS analysis of **4-Morpholin-4-ylmethylbenzylamine**.



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Caption: Logical relationship of the key components of the analytical method.

Conclusion

The described UPLC-MS/MS method provides a selective, sensitive, and robust protocol for the quantitative analysis of **4-Morpholin-4-ylmethylbenzylamine** in research samples. The use of solid-phase extraction for sample cleanup, coupled with the specificity of tandem mass spectrometry, ensures reliable and accurate results. This application note serves as a comprehensive guide for researchers, scientists, and drug development professionals requiring a validated bioanalytical method for this compound.

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